

An In-depth Technical Guide to Substituted Chloronicotinic Acids

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Compound of Interest

Compound Name: 6-Chloro-2,4-dimethylnicotinic acid

CAS No.: 630082-81-4

Cat. No.: B1364401

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A note on the requested topic: Initial searches for "**6-Chloro-2,4-dimethylnicotinic acid**" did not yield specific technical data, suggesting it is a novel or not widely documented compound. This guide will, therefore, focus on the well-characterized and structurally related compound, 6-Chloronicotinic acid. This molecule serves as an excellent reference point for understanding the synthesis, properties, and applications relevant to this class of compounds, providing a robust framework for researchers, scientists, and drug development professionals.

Introduction: The Significance of Substituted Nicotinic Acids

Nicotinic acid (niacin or vitamin B3) and its derivatives are fundamental scaffolds in medicinal chemistry and materials science.[1][2] The introduction of substituents, such as chlorine atoms and alkyl groups, onto the pyridine ring dramatically alters the molecule's electronic properties, reactivity, and biological activity. This has led to the development of a wide range of pharmaceuticals and agrochemicals.[3][4]

6-Chloronicotinic acid, in particular, is a key intermediate in the synthesis of various bioactive molecules.[5] It is also a known metabolite of widely used neonicotinoid insecticides, making its study crucial for environmental science.[6][7] Understanding the chemistry of this compound provides a solid foundation for exploring more complex derivatives like the titular **6-Chloro-2,4-dimethylnicotinic acid**.

Chemical Identity and Physicochemical Properties

The foundational step in any chemical study is to establish the identity and key properties of the compound of interest.

IUPAC Name: 6-chloropyridine-3-carboxylic acid[8]

Synonyms: 6-Chloro-3-pyridinecarboxylic acid, 2-chloro-5-pyridinecarboxylic acid[8][9][10]

Key Identifiers:

- CAS Number: 5326-23-8[9]
- Molecular Formula: C₆H₄ClNO₂[9]
- Molecular Weight: 157.55 g/mol [8]
- SMILES: C1=CC(=NC=C1C(=O)O)Cl[8]
- InChI Key: UAWMVMPAYRWUFX-UHFFFAOYSA-N[9]

The physicochemical properties of 6-Chloronicotinic acid are summarized in the table below. These properties are crucial for designing synthetic routes, purification protocols, and formulation strategies.

Property	Value	Source(s)
Physical State	Off-white to beige crystalline powder	[10][11]
Melting Point	190 °C (decomposes)	[11]
Water Solubility	Soluble (2 mg/mL at 20°C)	[11]
Other Solubilities	Soluble in ethanol, methanol, DMSO; slightly soluble in chloroform	[11]
pKa	3.24 ± 0.10 (Predicted)	[11]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[11]

Synthesis and Purification

The synthesis of 6-Chloronicotinic acid is well-established, with modern methods focusing on efficiency and environmental considerations. A prevalent method involves the direct oxidation of 2-chloro-5-methylpyridine.

Synthesis Protocol: Oxidation of 2-chloro-5-methylpyridine

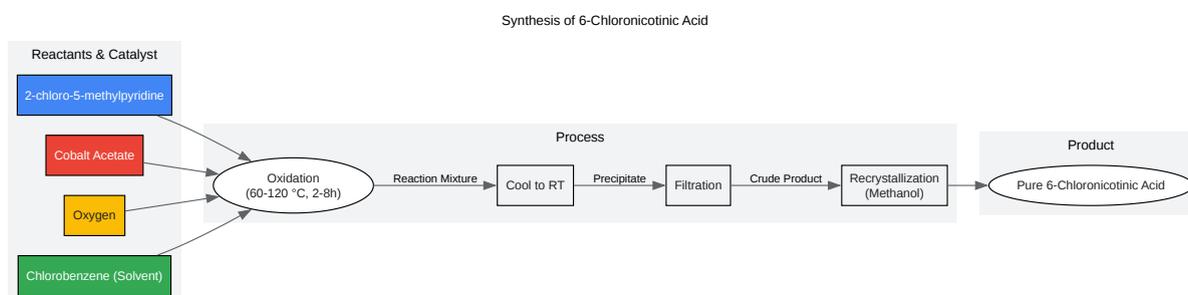
This method provides a direct route to 6-Chloronicotinic acid, avoiding the use of harsh reagents like potassium permanganate.[12]

Step-by-Step Methodology:

- **Reaction Setup:** In a suitable reaction vessel, charge chlorobenzene as the solvent.
- **Addition of Reactants:** Add 2-chloro-5-methylpyridine and a catalytic amount of cobalt acetate. A typical weight ratio of 2-chloro-5-methylpyridine to cobalt acetate is between 100:1 and 100:15.[12]

- Oxidation: Heat the mixture to 60-120 °C while bubbling oxygen through the solution at a controlled flow rate (e.g., 0.2-1.0 L/min).[12]
- Reaction Time: Maintain the reaction conditions for 2-8 hours.[12]
- Isolation of Crude Product: After the reaction is complete, cool the mixture to room temperature. The crude product, a mixture of 6-chloronicotinic acid and the catalyst, will precipitate. Isolate the solid by filtration.
- Purification: The crude product is then purified by recrystallization from a suitable solvent, such as methanol, to yield the final product.[12]

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of 6-Chloronicotinic acid.

Spectroscopic and Crystallographic Data

Characterization of the final product is essential for confirming its identity and purity.

- **Mass Spectrometry:** The electron ionization mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound (157.55 g/mol).[\[13\]](#)
- **UV/Visible Spectroscopy:** Data is available for 6-Chloronicotinic acid, which can be useful for quantitative analysis.[\[14\]](#)
- **X-ray Crystallography:** Studies have shown that in the solid state, 6-Chloronicotinic acid forms centrosymmetric dimers through intermolecular hydrogen bonds between the carboxylic acid groups. These dimers are further linked by weak Cl \cdots Cl interactions, forming infinite chains.[\[15\]](#) This structural information is vital for understanding its physical properties and for crystal engineering applications.

Applications in Research and Development

6-Chloronicotinic acid is a versatile building block with applications in several fields.

Pharmaceutical Synthesis

It serves as a crucial intermediate in the synthesis of more complex molecules with potential therapeutic applications, including:

- **Oncology:** As a precursor for N-(thiophen-2-yl) benzamide derivatives which act as BRAFV600E inhibitors.
- **Antibiotics:** In the development of novel DNA-gyrase B inhibitors.[\[5\]](#)
- **Dermatology:** It is an intermediate in the production of Tazarotene, a retinoid used to treat psoriasis and acne.

Environmental Science

6-Chloronicotinic acid is a primary degradation product of neonicotinoid insecticides such as imidacloprid and acetamiprid.[\[7\]](#) The persistence and environmental fate of these pesticides are of significant concern, as they can contaminate soil and waterways.[\[6\]](#)[\[16\]](#) The half-lives of neonicotinoids in soil can be very long, leading to potential accumulation.[\[16\]](#) Therefore, the study of 6-chloronicotinic acid is essential for monitoring and understanding the environmental impact of these widely used agricultural chemicals.[\[17\]](#)

Safety and Handling

As with any chemical, proper handling and safety precautions are paramount.

GHS Hazard Classification:

- H315: Causes skin irritation.[8]
- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[8]

Recommended Precautions:

- Personal Protective Equipment (PPE): Wear protective gloves, eye protection, and a face shield. A dust mask (type N95 or equivalent) is recommended.[11]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash thoroughly after handling.
- Storage: Keep in a dry, cool, and well-ventilated place. Store in a tightly sealed container.[11]

Conclusion and Future Outlook

6-Chloronicotinic acid is a compound of significant interest due to its roles as a key synthetic intermediate and an important environmental metabolite. Its well-defined chemical properties and synthesis routes make it a valuable tool for researchers in drug discovery, agrochemistry, and environmental science.

Future research could focus on the development of more complex derivatives, such as the initially queried **6-Chloro-2,4-dimethylnicotinic acid**. The synthesis and characterization of such novel compounds, guided by the principles outlined in this guide, could lead to the discovery of new therapeutic agents or materials with unique properties.

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